Technical Support Center: DMNPE-Caged ATP Diammonium Salt

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Compound of Interest	
Compound Name:	*DMNPE-caged ATP diammonium salt*
Cat. No.:	*B1574492*

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Topic: pH Adjustment, Solubility, and Stability Protocols Core Technical Directive

Welcome to the Advanced Applications Support Hub. You are working with **DMNPE-caged ATP diammonium salt** (Adenosine 5'-triphosphate, P3-(1-(4,5-dimethoxy-2-nitrophenyl)ethyl) ester). This is a high-precision tool for time-resolved kinetic studies.

The Central Challenge: The stability of this compound relies on a "Stability Triangle": pH, Temperature, and Light.

- Hydrolysis Risk: The phosphoanhydride bonds of ATP are susceptible to acid hydrolysis (pH < 6.0), while the ester linkage of the cage group is susceptible to base-catalyzed hydrolysis (pH > 8.5) and nucleophilic attack.
- The Ionic Factor: As a diammonium salt, the compound dissolves to form a slightly acidic solution (typically pH 4.5–6.0) due to the dissociation of the ammonium ions and the remaining acidic protons on the phosphate chain.

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- Photolysis: The DMNPE group is extremely sensitive to UV/near-UV light (350–365 nm).

Your Objective: To bring the solution to a physiological pH (7.2–7.4) for biological compatibility without triggering premature hydrolysis or photolysis.

Standard Operating Procedures (SOPs)

SOP-01: The "Cold-Dark" Solubilization & Titration Protocol

Use this protocol to prepare a stable stock solution (e.g., 20–100 mM).

Reagents Required:

- **DMNPE-caged ATP diammonium salt** (Store at -20°C).
- Nuclease-free water (pH ~6.0–7.0).
- 0.1 M and 1.0 M NaOH (freshly prepared).
- pH micro-electrode (calibrated).

Workflow:

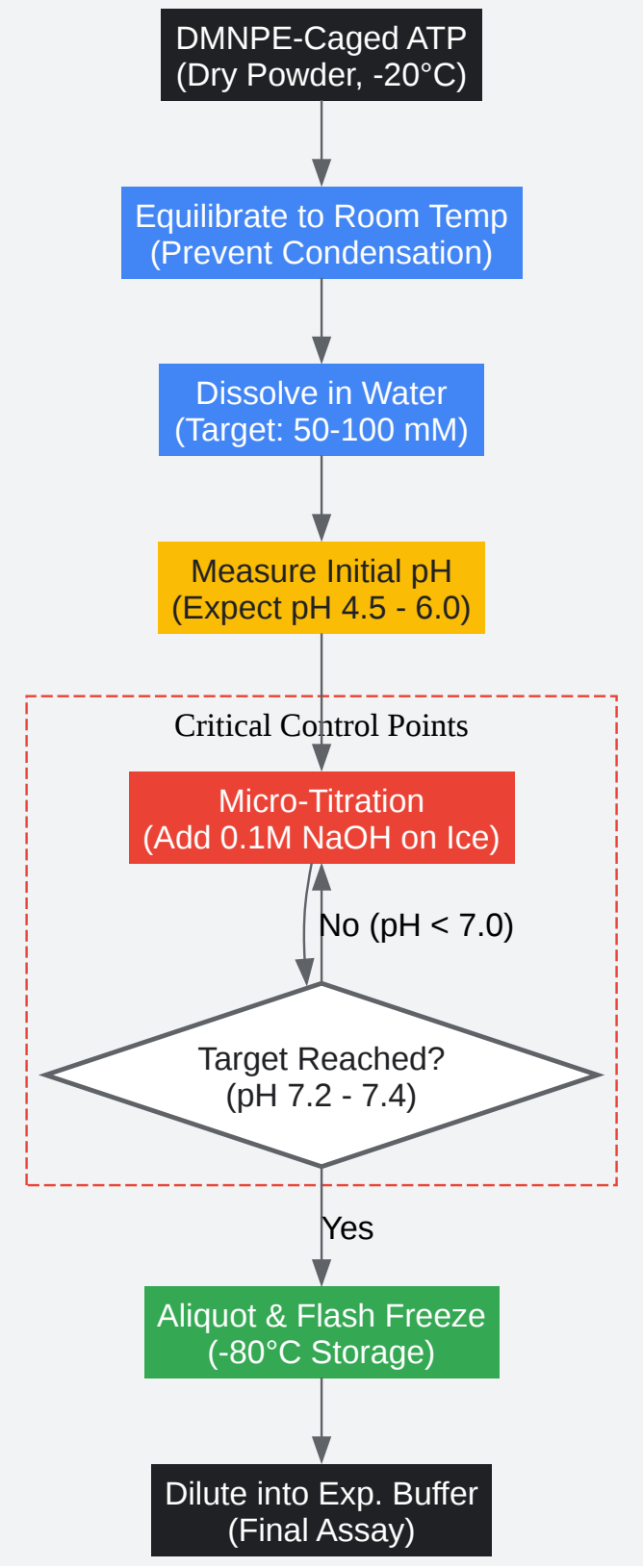
- Thermal Equilibration: Remove the vial from the freezer and let it warm to room temperature in the dark (approx. 20 mins).
  - Why? Opening a cold vial causes condensation, introducing moisture that accelerates hydrolysis.
- Dissolution: Dissolve the powder in nuclease-free water to a high concentration (e.g., 50 mM).
  - Note: Do not use buffer yet. High concentrations of phosphate or Tris can complicate the initial solubility or affect downstream assays.
- Initial pH Check: Measure the pH. It will likely be between 4.5 and 5.5.

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- The Micro-Titration (Critical Step):
  - Place the tube on ice (protect from light).
  - Add 0.1 M NaOH in small increments (0.5 µL).
  - Mix gently (do not vortex vigorously).
  - Target pH: 7.2.
  - Warning: Do not overshoot to pH > 8.0. The cage ester bond becomes labile in alkaline conditions.
- Aliquot & Freeze: Immediately divide into single-use aliquots (e.g., 10–20 µL) and flash-freeze in liquid nitrogen. Store at -80°C.

Visual Workflow: Solubilization Logic

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Caption: Workflow for the safe solubilization and pH adjustment of DMNPE-caged ATP. The red zone indicates the critical titration step where over-alkalinization must be avoided.

Technical Data & Specifications

Physicochemical Properties Table

Property	Value / Specification	Notes
Molecular Weight	~750.44 (Batch Specific)	Always check the CoA. Hydration levels vary.[1]
Solubility (Water)	> 50 mM	Excellent solubility compared to nitrobenzyl variants.
Initial pH (in H_2O)	~4.5 – 6.0	Acidic due to diammonium salt dissociation.
Stability (pH 7.4)	> 24 Hours (Dark, 4°C)	Rapidly degrades in light.
Absorbance Max	355 nm	Efficient photolysis with UV lasers or flash lamps.
Quantum Yield	0.07	Lower than NPE-caged ATP, but better absorbance at 355nm.

Troubleshooting & FAQs

Q1: My solution turned yellow/orange during storage. Is it still good?

Diagnosis: The yellowing indicates photolysis or hydrolysis of the nitrobenzyl group.

- Cause: Exposure to ambient light or storage at pH > 8.0. The byproduct (nitroso-ketone) is highly colored.
- Solution: Discard the aliquot. For critical kinetic experiments, even 5% free ATP can ruin the "zero-time" baseline.

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- Prevention: Wrap all tubes in aluminum foil. Use amber microcentrifuge tubes. Work under yellow safety lights if possible.

Q2: I adjusted the stock to pH 7.4, but when I add it to my experimental buffer, the pH drops.

Diagnosis:Proton Release upon Photolysis.

- Mechanism: The photolysis of DMNPE-caged ATP releases the caged group, ATP, and protons (H^+).
- Impact: If your experimental buffer (e.g., HEPES, MOPS) has low capacity (e.g., < 10 mM), the release of protons during the flash will acidify the local environment, potentially altering enzyme kinetics (e.g., Myosin or K-channel activity).
- Solution: Ensure your experimental buffer concentration is > 50 mM to buffer the proton release.

Q3: Can I use Ammonium Hydroxide ( ) to adjust the pH instead of NaOH?

Diagnosis:Counter-ion Interference.

- Analysis: While it seems logical to maintain the "ammonium" counter-ion, adding excess

  can interfere with certain biological systems (e.g., K^+ channels or specific ATPases that are sensitive to monovalent cations).
- Recommendation: Use NaOH or KOH (unless K^+ is a contaminant for your specific channel study). NaOH is generally the safest standard for ATP physiology.

Q4: Why does the protocol recommend freezing aliquots instead of keeping the stock at 4°C?

Diagnosis:Spontaneous Hydrolysis.

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- Mechanism: Even in the dark at pH 7.0, the ester bond has a finite half-life. Over weeks, slow hydrolysis will generate free ATP.
- Data: At -80°C, the compound is stable for > 6 months. At 4°C, significant degradation (1-5%) can occur within 1-2 weeks.

References

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Sources

- 1. DMNPE-caged ATP diammonium salt | TargetMol [targetmol.com]
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